

# physical and chemical properties of Methyl 6-hydroxy-2-naphthimide

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## Compound of Interest

Compound Name: Methyl 6-hydroxy-2-naphthimide

Cat. No.: B3178763

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## An In-depth Technical Guide to Methyl 6-hydroxy-2-naphthoate

Disclaimer: This technical guide focuses on Methyl 6-hydroxy-2-naphthoate (CAS No. 17295-11-3) due to the limited availability of scientific literature on the requested **Methyl 6-hydroxy-2-naphthimide**. It is plausible that the latter was a misnomer for the more common and well-documented naphthoate derivative.

This document provides a comprehensive overview of the physical and chemical properties, synthesis, and spectral data of Methyl 6-hydroxy-2-naphthoate, tailored for researchers, scientists, and professionals in drug development.

## Core Properties of Methyl 6-hydroxy-2-naphthoate

Methyl 6-hydroxy-2-naphthoate is an organic compound belonging to the class of naphthoic acid derivatives.<sup>[1]</sup> Its structure features a naphthalene ring system with a hydroxyl group at the 6-position and a methyl ester group at the 2-position.<sup>[1]</sup> This bifunctional arrangement makes it a valuable intermediate in organic synthesis.<sup>[1]</sup>

The key physical and chemical properties of Methyl 6-hydroxy-2-naphthoate are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>10</sub> O <sub>3</sub>	[2]
Molecular Weight	202.21 g/mol	[2]
CAS Number	17295-11-3	[2]
IUPAC Name	methyl 6-hydroxynaphthalene-2-carboxylate	[2]
Appearance	White to almost white powder or crystal	[1][3]
Melting Point	169-173 °C	[3][4]
Boiling Point	368.5±15.0 °C (Predicted)	
Solubility	Soluble in methanol and other organic solvents	[1]
pKa	8.83±0.40 (Predicted)	
XLogP3	2.7	[2]

Spectroscopic analysis is crucial for the structural elucidation and confirmation of Methyl 6-hydroxy-2-naphthoate. The available <sup>1</sup>H NMR and IR data are presented below.

Spectroscopic Technique	Data	Source
<sup>1</sup> H NMR	δ 3.976 (s, 3H), 5.3 (br. s, 1H), 7.16-8.54 (m, 6H)	[4]
IR (KBr)	3370, 1680, 1630, 1435, 1310, 1210 cm <sup>-1</sup>	[4]

## Synthesis of Methyl 6-hydroxy-2-naphthoate

Methyl 6-hydroxy-2-naphthoate is commonly synthesized via the Fischer esterification of 6-hydroxy-2-naphthoic acid.

This protocol details the synthesis of Methyl 6-hydroxy-2-naphthoate from 6-hydroxy-2-naphthoic acid and methanol, using sulfuric acid as a catalyst.<sup>[4]</sup>

#### Materials:

- 6-Hydroxy-2-naphthoic acid (5.0 g, 26.6 mmol)
- Methanol (125 mL)
- Concentrated Sulfuric Acid (6 drops)
- Diethyl ether
- Saturated aqueous Sodium Bicarbonate ( $\text{NaHCO}_3$ )
- Brine
- Magnesium Sulfate ( $\text{MgSO}_4$ )

#### Procedure:

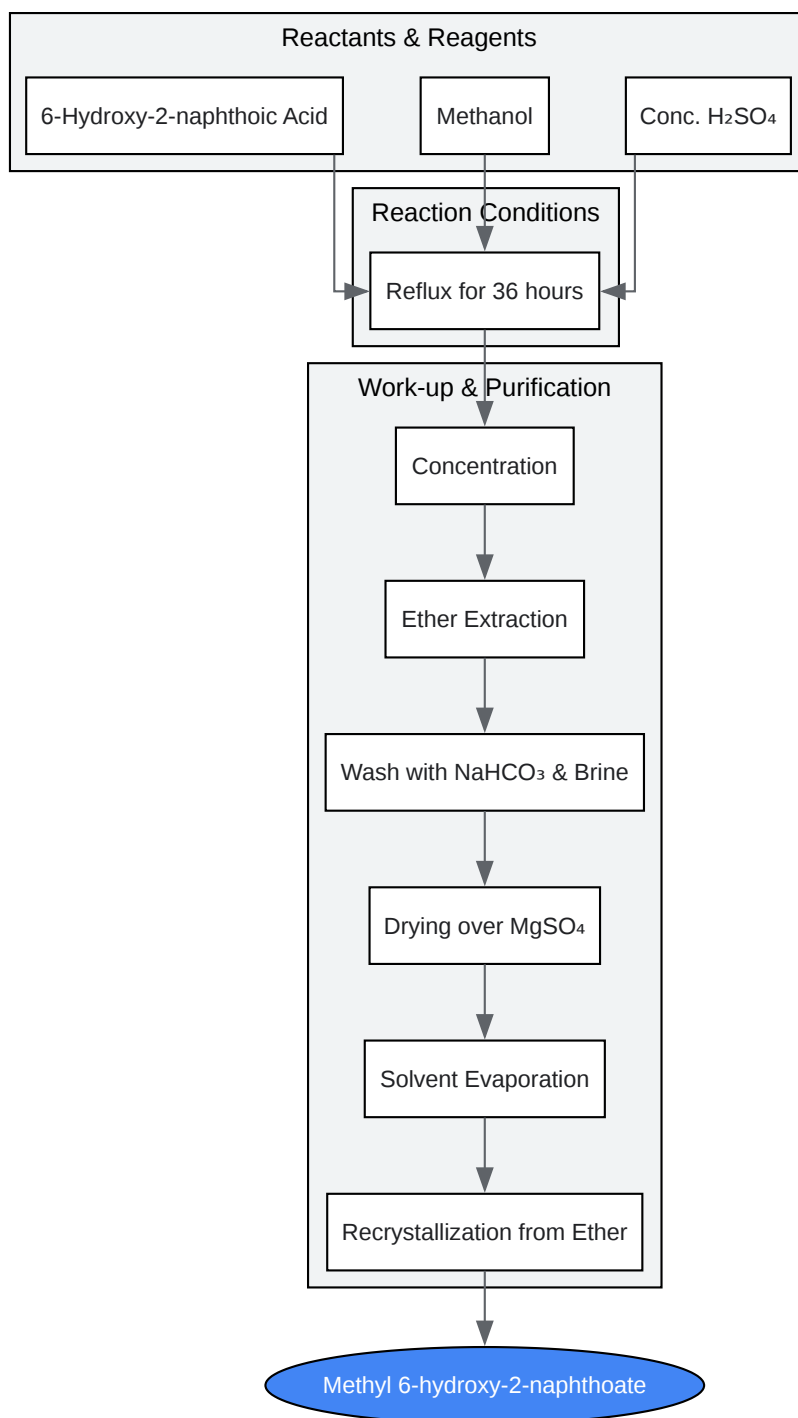
- Dissolve 6-hydroxy-2-naphthoic acid (5.0 g) in methanol (125 mL) in a round-bottom flask.<sup>[4]</sup>
- Add 6 drops of concentrated sulfuric acid to the solution.<sup>[4]</sup>
- Reflux the mixture for 36 hours. The reaction progress can be monitored by Thin-Layer Chromatography (TLC) using a 10:1 mixture of chloroform and methanol as the eluent.<sup>[4]</sup>
- After the reaction is complete (indicated by the disappearance of the starting material on TLC), cool the solution and concentrate it to dryness using a rotary evaporator.<sup>[4]</sup>

#### Purification:

- Dissolve the solid residue in 200 mL of diethyl ether.<sup>[4]</sup>
- Wash the ether solution successively with 100 mL of saturated aqueous sodium bicarbonate and 100 mL of brine.<sup>[4]</sup>
- Dry the organic layer over anhydrous magnesium sulfate.<sup>[4]</sup>

- Evaporate the solvent to yield a slightly yellow solid (4.6 g, 85.5% yield).[4]
- Further purification can be achieved by recrystallization from ether to obtain a white solid.[4]

## Experimental Workflow for the Synthesis of Methyl 6-hydroxy-2-naphthoate

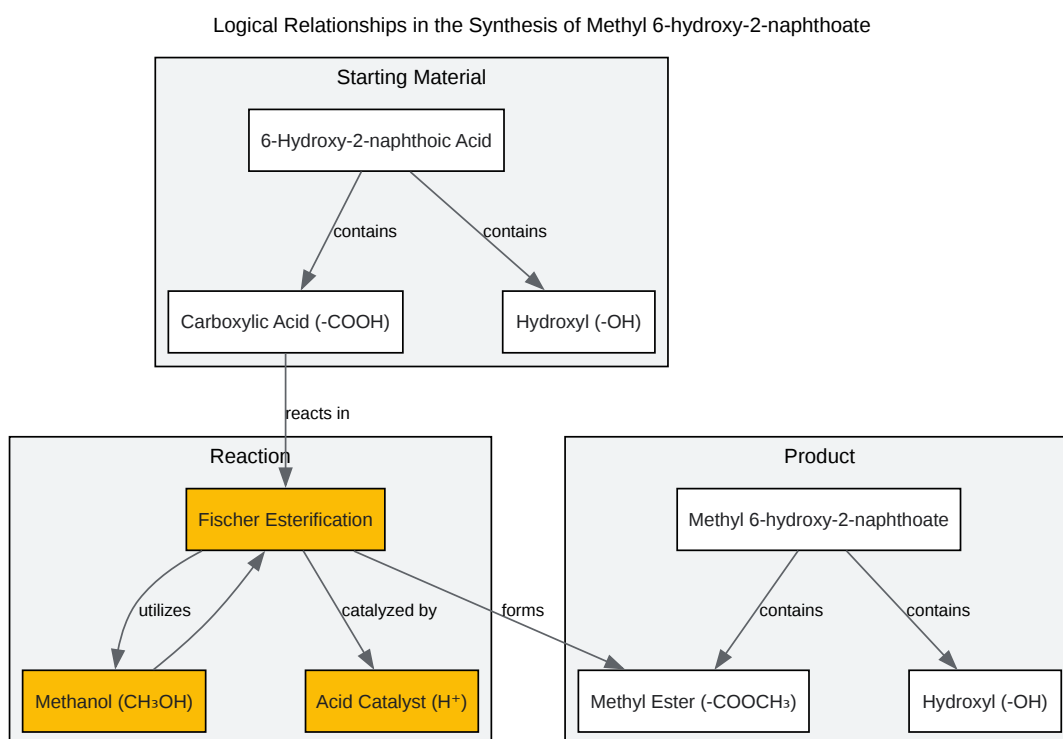


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Caption: Synthesis workflow of Methyl 6-hydroxy-2-naphthoate.

## Logical Relationships in Synthesis

The synthesis of Methyl 6-hydroxy-2-naphthoate is a classic example of an acid-catalyzed esterification reaction. The diagram below illustrates the logical relationship between the starting material, the key functional groups involved, the reaction type, and the final product.



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Caption: Logical relationships in Methyl 6-hydroxy-2-naphthoate synthesis.

## Applications and Research Interest

Methyl 6-hydroxy-2-naphthoate serves as a key intermediate in the synthesis of more complex molecules.<sup>[1]</sup> Its utility is primarily seen in the following areas:

- Pharmaceuticals: It is a building block for various pharmaceutical compounds.
- Dyes: The naphthoate structure is a common scaffold in the development of dyes.[1]
- Material Science: Its precursor, 6-hydroxy-2-naphthoic acid, is used in the production of high-performance liquid crystal polymers and engineering plastics.[5][6]

## Safety and Handling

As with many organic compounds, proper safety precautions should be observed when handling Methyl 6-hydroxy-2-naphthoate due to potential toxicity or reactivity.[1] Standard laboratory safety practices, including the use of personal protective equipment, are recommended.

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